

Physicochemical Properties of (4-Chlorobenzyl)hydrazine Methanesulfonate: A Technical Guide

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Compound of Interest

Compound Name: (4-Chlorobenzyl)hydrazine
methanesulfonate

CAS No.: 1638351-23-1

Cat. No.: B3108089

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Executive Summary

(4-Chlorobenzyl)hydrazine methanesulfonate (CAS 1638351-23-1) is a specialized alkylhydrazine intermediate used primarily in the synthesis of nitrogen-containing heterocycles (pyrazoles, tetrazoles) for pharmaceutical applications. While the free base hydrazine is prone to oxidation and instability, the methanesulfonate (mesylate) salt form offers superior crystallinity, water solubility, and shelf-life stability, making it a preferred reagent for GMP manufacturing.

This guide provides a comprehensive technical analysis of its physicochemical properties, synthesis logic, analytical profiling, and critical safety considerations regarding genotoxicity.

Chemical Identity & Structural Characterization[1][2]

The compound consists of a hydrazine moiety mono-alkylated with a para-chlorobenzyl group, stabilized as a methanesulfonic acid salt.

Property	Detail
Chemical Name	(4-Chlorobenzyl)hydrazine methanesulfonate
Synonyms	1-(4-Chlorobenzyl)hydrazine mesylate; p-Chlorobenzylhydrazine methanesulfonate
CAS Number	1638351-23-1
Molecular Formula	C ₇ H ₉ ClN ₂ [1] · CH ₄ O ₃ S (Salt) / C ₈ H ₁₃ ClN ₂ O ₃ S (Total)
Molecular Weight	156.61 (Free Base) + 96.11 (Acid) = 252.72 g/mol
SMILES	CS(=O)(=O)O.C1C=CC=C(CNN)C=C1
Appearance	White to off-white crystalline solid

Structural Logic

The selection of the methanesulfonate counterion over the more common hydrochloride (HCl) is a deliberate physicochemical engineering choice:

- **Solubility:** Mesylates typically exhibit higher aqueous solubility than HCl salts, facilitating reactions in polar aqueous-organic media.
- **Hygroscopicity:** While mesylates can be hygroscopic, they often form stable crystal lattices that resist deliquescence better than corresponding hydrobromides or nitrates.
- **Genotoxicity Control:** Methanesulfonic acid is non-volatile (unlike HCl), reducing the risk of acid vapor corrosion and ensuring stoichiometric stability during drying processes.

Physicochemical Profiling

Solid-State Properties

- **Melting Point:** Typically 160–185°C (Decomposition). Note: Hydrazine salts often exhibit decomposition upon melting. Differential Scanning Calorimetry (DSC) is recommended over capillary methods to identify the onset of thermal instability.

- Crystallinity: High. The salt form disrupts the intermolecular H-bonding of the free hydrazine, creating a rigid lattice.
- Hygroscopicity: Moderate. Requires storage in varying humidity conditions (e.g., <60% RH) to prevent caking.

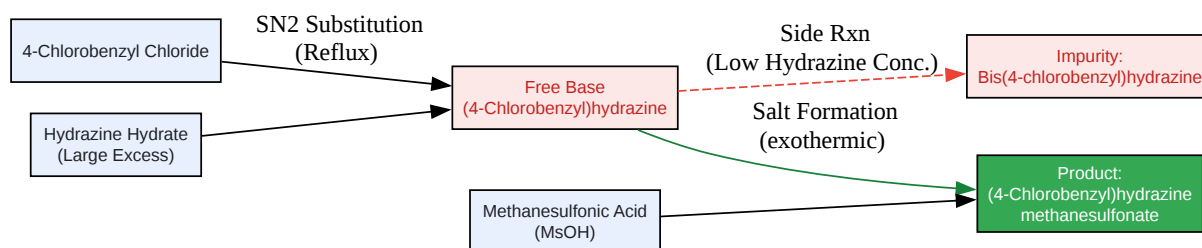
Solution Properties

- Solubility Profile:
 - Water:[2] High (>50 mg/mL).
 - DMSO/Methanol: Soluble.[3][4][5]
 - Ethyl Acetate/Hexane: Insoluble.
- pKa: The terminal nitrogen () is the most basic site. The pKa of the conjugate acid is estimated at 7.5–8.2.
- pH Stability: Stable in acidic media (pH < 4). In basic conditions (pH > 9), the free base is liberated, which is susceptible to air oxidation to form azo or hydrazone degradation products.

Synthesis & Process Chemistry

The synthesis requires careful control of stoichiometry to prevent over-alkylation, a critical quality attribute (CQA).

Synthetic Pathway (DOT Diagram)



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Caption: Synthesis pathway highlighting the critical control of bis-alkylation impurities via hydrazine excess.

Process Critical Parameters

- **Hydrazine Excess:** A molar ratio of >5:1 (Hydrazine:Substrate) is mandatory. Low ratios favor the formation of the bis-alkylated impurity (N,N'-bis(4-chlorobenzyl)hydrazine), which is difficult to remove via crystallization.
- **Temperature Control:** The alkylation is exothermic. Uncontrolled heat can lead to the formation of azines via oxidation.
- **Salt Formation:** Methanesulfonic acid should be added to the cooled free base solution. The exotherm must be controlled to <30°C to prevent discoloration.

Analytical Profiling & Quality Control

Spectroscopic Identification

- ^1H NMR (DMSO- d_6):
 - δ 2.35 ppm (s, 3H, $\text{CH}_3\text{-SO}_3^-$)
 - δ 4.05 ppm (s, 2H, Ar- $\text{CH}_2\text{-N}$)
 - δ 7.40–7.50 ppm (m, 4H, Ar-H)

- δ 8.5–9.5 ppm (br s, NH protons, exchangeable)
- Mass Spectrometry (ESI+):
 - Major peak: m/z 157.04 $[M+H]^+$ (corresponding to the cation).
 - Fragment: m/z 125 (loss of hydrazine, formation of chlorobenzyl cation).

Impurity Profiling (HPLC)

A Reverse-Phase (C18) method is standard.

- Mobile Phase: Water (0.1% TFA) / Acetonitrile Gradient.
- Detection: UV @ 220 nm (Benzyl chromophore).
- Key Impurities:
 - Bis-impurity: Elutes significantly later (more lipophilic).
 - Hydrazine: Elutes at void volume (requires derivatization or ion chromatography for quantification).
 - Azine derivatives: Oxidation products appearing as doublets in UV.

Safety & Genotoxicity (GTI) Assessment

WARNING: Hydrazines are structural alerts for genotoxicity (mutagenicity).

Ames Test & Mutagenicity

- Classification: Class 2 or 3 Solvent/Reagent (ICH M7).
- Mechanism: Hydrazines can react with DNA via alkylation or free radical mechanisms.
- Ames Status: Generally Positive (Strain TA1535/TA100).
- Control Strategy: As a reactive intermediate, it must be purged in subsequent steps. The "purge factor" must be calculated to ensure final drug substance levels are $< \text{TTC}$ (Threshold

of Toxicological Concern), typically 1.5 μ g/day .

Handling Protocols

- Containment: Use a fume hood or powder containment enclosure (Band 4 OEL: 1–10 μ g/m³).
- Decontamination: Spills should be treated with dilute bleach (sodium hypochlorite) to oxidize the hydrazine to nitrogen gas and the corresponding alcohol/halide, rendering it non-genotoxic.

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Sources

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